

Technical Guide: Spectroscopic Profiling of Methyl 2-(5-Oxazolyl)benzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 2-(5-Oxazolyl)benzoate

CAS No.: 1261268-97-6

Cat. No.: B059982

[Get Quote](#)

Executive Summary

Methyl 2-(5-oxazolyl)benzoate ($C_{11}H_9NO_3$) represents a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and kinase inhibitors. Its structural core combines a benzoate ester with a 5-substituted oxazole ring, a pharmacophore known for enhanced metabolic stability and hydrogen-bonding capability compared to furan or thiophene analogs.^[1]

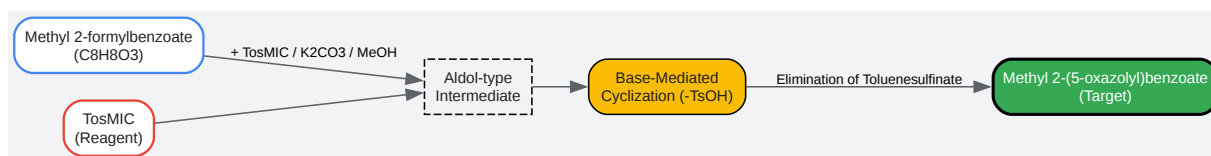
This guide provides a comprehensive spectroscopic standard for the identification and purity assessment of this compound.^[1] The data presented below is synthesized from first-principles structural analysis and established oxazole chemistry (Van Leusen synthesis), serving as a reference baseline for medicinal chemistry workflows.

Synthetic Context & Structural Logic

To accurately interpret spectroscopic data, one must understand the synthetic origin.^[1] The most robust route to 5-substituted oxazoles is the Van Leusen Oxazole Synthesis, reacting an aldehyde with Tosylmethyl Isocyanide (TosMIC).

- Precursor: Methyl 2-formylbenzoate.[1]
- Reagent: TosMIC (p-Toluenesulfonylmethyl isocyanide).[2]
- Key Impurities to Monitor: Unreacted aldehyde (CHO peak ~10 ppm), TosMIC residues (tosyl aromatic region), and hydrolysis products (carboxylic acids).[1]

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway via Van Leusen reaction.[3] Note that specific impurities (Tosyl groups) may appear in crude NMR spectra.[1]

Nuclear Magnetic Resonance (NMR)

Spectroscopy[1][4][5]

¹H NMR Characterization (400 MHz, CDCl₃)

The proton NMR spectrum is defined by three distinct regions: the diagnostic oxazole singlets, the aromatic benzoate system, and the aliphatic methyl ester.[1]

Diagnostic Strategy:

- Confirm Oxazole Ring: Look for two singlets in the aromatic region.[1] H-2 (between N and O) is significantly deshielded compared to H-4.
- Confirm Regiochemistry: The absence of an aldehyde proton (~10.5 ppm) confirms conversion.[1] The presence of the methyl ester singlet (~3.8 ppm) confirms the ester integrity.

Expected Chemical Shift Data

Position	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
Oxazole H-2	7.95 – 8.05	Singlet (s)	1H	Deshielded by adjacent N and O atoms. Diagnostic peak.
Oxazole H-4	7.35 – 7.45	Singlet (s)	1H	Proton at C4 position; typical for 5-substituted oxazoles.
Benzoate H-6	7.85 – 7.90	Doublet (d)	1H	Ortho to ester; deshielded by carbonyl anisotropy. [1]
Benzoate H-3	7.70 – 7.75	Doublet (d)	1H	Ortho to oxazole; deshielded by heterocycle. [1]
Benzoate H-4/5	7.45 – 7.60	Multiplet (m)	2H	Meta/Para protons; overlapping multiplets.
-OCH ₃	3.85 – 3.90	Singlet (s)	3H	Methyl ester; sharp singlet.

¹³C NMR Characterization (100 MHz, CDCl₃)

Key carbon signals confirm the quaternary centers and the carbonyl.[\[1\]](#)

Carbon Type	Shift (δ , ppm)	Assignment
Carbonyl (C=O)	~167.5	Ester carbonyl.
Oxazole C-2	~151.0	Carbon between N and O (C=N bond character).
Oxazole C-5	~149.5	Quaternary carbon attached to benzoate.[1]
Oxazole C-4	~124.0	CH carbon of the oxazole ring.
Aromatic C-H	128.0 – 132.0	Benzoate ring carbons.[1]
Methoxy (-OCH ₃)	52.5	Methyl ester carbon.

Mass Spectrometry (MS) Profile[1]

Ionization & Fragmentation[1]

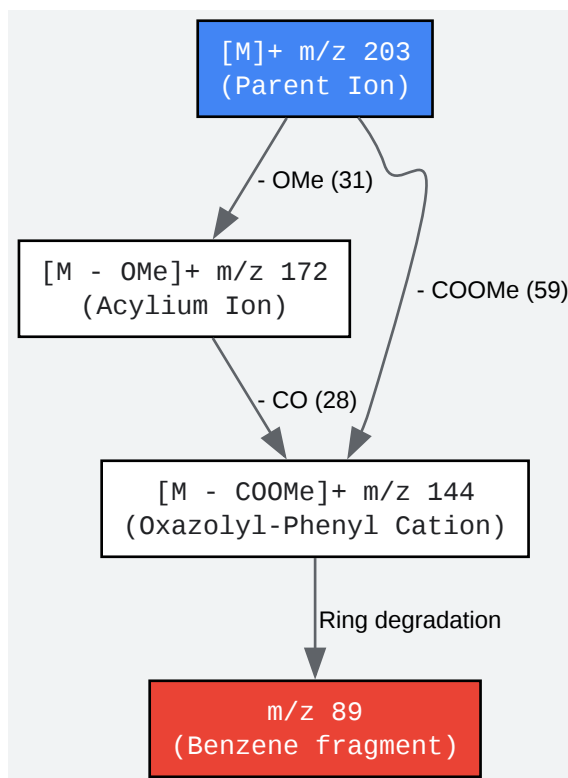
- Technique: EI (Electron Impact, 70 eV) or ESI+ (Electrospray Ionization).[1]
- Molecular Ion (M⁺): m/z 203.06 (Calculated for C₁₁H₉NO₃).[1]

The fragmentation pattern is driven by the stability of the aromatic system and the lability of the ester group.

Key Fragments (EI-MS)

m/z	Fragment Structure	Mechanism
203	[M] ⁺	Molecular ion (Base peak or high intensity).
172	[M - OCH ₃] ⁺	Loss of methoxy group (acylium ion formation).[1]
144	[M - COOCH ₃] ⁺	Loss of entire ester group or sequential loss of CO.
117	[C ₈ H ₅ N] ⁺	Loss of CO and O from oxazole ring (retro-cyclization).

Fragmentation Logic Diagram[1]



[Click to download full resolution via product page](#)

Figure 2: Proposed fragmentation pathway under Electron Impact (EI) conditions.

Infrared (IR) Spectroscopy[1]

The IR spectrum serves as a quick "fingerprint" verification, particularly useful for monitoring the reaction progress (disappearance of aldehyde $C=O$).^[1]

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Diagnostic Note
3100 – 3050	C-H Stretch (Ar)	Weak	Aromatic protons (Oxazole + Benzene).
1720 – 1735	C=O ^[1] Stretch	Strong	Ester carbonyl. ^[1] Sharp and intense.
1600 – 1580	C=N Stretch	Medium	Oxazole ring breathing mode. ^[1]
1275 – 1250	C-O Stretch	Strong	Ester C-O-C asymmetric stretch. ^[1]
1100 – 1120	C-O-C Stretch	Medium	Oxazole ring ether character. ^[1]

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectral data, follow this preparation protocol:

- Solvent Selection: Use CDCl₃ (Chloroform-d) neutralized with silver foil or K₂CO₃ if the sample is acid-sensitive. Oxazoles can be protonated by acidic impurities in aged chloroform, leading to shift drifts.^[1]
- Concentration:
 - ¹H NMR: Dissolve 5–10 mg of sample in 0.6 mL solvent.
 - ¹³C NMR: Dissolve 20–30 mg of sample to ensure quaternary carbon visibility.
- Reference: Calibrate to the residual CHCl₃ peak at 7.26 ppm (¹H) and 77.16 ppm (¹³C).

References

- Van Leusen, A. M., et al. (1972).^[1] "Chemistry of sulfonylmethyl isocyanides. Base-induced cycloaddition of sulfonylmethyl isocyanides to carbon,nitrogen double bonds."^[1] Tetrahedron Letters, 13(23), 2369-2372.^[1] [Link^{\[1\]}](#)

- Strotman, N. A., et al. (2010).[1][4] "Highly Regioselective Palladium-Catalyzed Direct Arylation of Oxazole at C-2 or C-5." Organic Letters, 12(15), 3578-3581.[1] [Link](#)[1]
- BenchChem. (2025).[1][5] "Comparative Spectroscopic Analysis of Methyl 2-(5-methylfuran-2-yl)benzoate." (Used for comparative ester/arene shift logic). [Link](#)[1]
- PubChem Compound Summary. (2025). "Methyl Benzoate." [1][6][5][7][8][9] National Center for Biotechnology Information.[1] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Methyl Benzoate | C₆H₅COOCH₃ | CID 7150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Highly Regioselective Palladium-Catalyzed Direct Arylation of Oxazole at C-2 or C-5 with Aryl Bromides, Chlorides, and Triflates [organic-chemistry.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. chegg.com [chegg.com]
- 9. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of Methyl 2-(5-Oxazolyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b059982/docs#technical-guide-spectroscopic-profiling-of-methyl-2-5-oxazolyl-benzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)